

Essential Safety and Operational Guide for Handling 2,4,5-Trichloroaniline

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Compound of Interest

Compound Name: 2,4,5-Trichloroaniline

Cat. No.: B140166

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This guide provides immediate and essential safety protocols, personal protective equipment (PPE) recommendations, and detailed operational and disposal plans for the safe handling of **2,4,5-Trichloroaniline** in a laboratory setting. The following procedures are designed to ensure the safety of researchers, scientists, and drug development professionals.

Quantitative Safety Data

The following table summarizes key quantitative data for **2,4,5-Trichloroaniline**, crucial for safe handling and emergency preparedness.

Property	Value	Source
Molecular Formula	C ₆ H ₄ Cl ₃ N	[1][2][3]
Molecular Weight	196.46 g/mol	[1][2]
CAS Number	636-30-6	[2][3][4][5]
EC Number	211-254-9	[2][3][4][6]
Appearance	Tan powder or white to almost white powder/crystal	[5][7][8]
Melting Point	93-95 °C (lit.)	[2]
Boiling Point	270 °C (lit.)	[2]
UN Number	2018 or 2811	[5][6][9]
Hazard Class	6.1	[5][9]

Personal Protective Equipment (PPE)

To minimize exposure risk, the following personal protective equipment is mandatory when handling **2,4,5-Trichloroaniline**.

Eye and Face Protection:

- Safety Glasses: Safety glasses with side shields are required.[7]
- Chemical Goggles: Chemical goggles should be worn.[7]
- Face Shield: A face shield is also recommended for comprehensive protection.[1]
- Contact Lenses: Avoid wearing contact lenses as they can absorb and concentrate irritants. [7]

Skin Protection:

- Gloves: Wear chemical protective gloves (e.g., PVC).[7] The exact breakthrough time of the glove material should be confirmed with the manufacturer.[6]

- Protective Clothing: Wear appropriate protective clothing to prevent skin exposure.[10] In cases of potential exposure, full body protective clothing is necessary.[7]
- Footwear: Appropriate footwear should be worn to prevent skin contact.

Respiratory Protection:

- A NIOSH or European Standard EN 149 approved respirator should be used when necessary.[9][10]
- For situations where significant quantities of dust may become airborne, an approved positive flow mask is recommended.[7]
- If exposure limits are exceeded or irritation is experienced, a respirator is required.[10]

Handling and Storage Protocols

Adherence to proper handling and storage procedures is critical for maintaining a safe laboratory environment.

Handling:

- Avoid all personal contact, including inhalation of dust.[7]
- Use in a well-ventilated area, with appropriate exhaust ventilation where dust is formed.[1][7]
- Do not eat, drink, or smoke when using this product.[4][7][10]
- Wash hands thoroughly with soap and water after handling.[7][10]
- Contaminated work clothes should be laundered separately before reuse.[7][10]
- Keep containers securely sealed when not in use.[7]

Storage:

- Store in original, tightly sealed containers in a cool, dry, and well-ventilated area.[1][7]

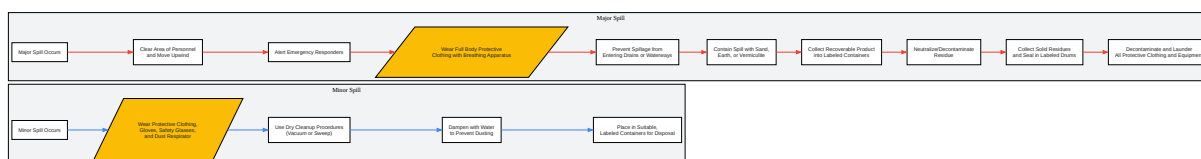
- Store away from incompatible materials such as strong acids, strong oxidizers, organic anhydrides, isocyanates, aldehydes, and chlorosulfonic acid.[7][9][10]
- Protect containers from physical damage and check regularly for leaks.[7]
- Store locked up.[4][6][10]

Spill and Disposal Plan

Immediate and correct response to spills and proper disposal of waste are crucial to prevent environmental contamination and personnel exposure.

Spill Response:

A systematic approach is necessary to manage spills of **2,4,5-Trichloroaniline** effectively.



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Figure 1. Logical workflow for handling minor and major spills of **2,4,5-Trichloroaniline**.

Disposal:

- Disposal must be conducted in accordance with official, local, regional, and national hazardous waste regulations.[6][10]
- The product should not be disposed of with household garbage and must not be allowed to reach the sewage system.[6]
- One recommended method of disposal is to mix the material with a combustible solvent and burn it in a chemical incinerator equipped with an afterburner and scrubber.[1]
- Contaminated packaging should also be disposed of according to official regulations.[6]

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- To cite this document: BenchChem. [Essential Safety and Operational Guide for Handling 2,4,5-Trichloroaniline]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b140166#personal-protective-equipment-for-handling-2-4-5-trichloroaniline]

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